

# Application of Thiomorpholine-3-carboxylic acid in agrochemical formulations

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## Compound of Interest

Compound Name: *Thiomorpholine-3-carboxylic acid*

Cat. No.: *B153577*

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## Authored by a Senior Application Scientist

Introduction: A Novel Building Block for Advanced Agrochemicals

The continuous demand for increased agricultural productivity and the growing challenges of pest resistance and environmental sustainability necessitate the development of innovative agrochemical solutions. **Thiomorpholine-3-carboxylic acid** (TMC), a heterocyclic amino acid analogue, has emerged as a compound of significant interest.<sup>[1][2][3]</sup> While extensively utilized as a key intermediate in pharmaceutical synthesis, its unique structural and chemical properties present a compelling case for its application in the agrochemical sector.<sup>[1][2]</sup> This guide provides a comprehensive overview of the potential applications of TMC in agrochemical formulations, complete with detailed experimental protocols for researchers, scientists, and formulation chemists. The focus is to explore its role not only as a potential active ingredient but also as a functional component for enhancing the efficacy and stability of existing agrochemicals.<sup>[1][2][3]</sup>

### 1. Physicochemical Properties of **Thiomorpholine-3-carboxylic Acid**

A thorough understanding of the fundamental properties of TMC is crucial for its effective incorporation into formulations. It is a white to off-white solid, and its key characteristics are summarized below.<sup>[1][2][4]</sup>

Property	Value	References
CAS Number	20960-92-3	[2][3][4][5][6][7][8][9]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub> S	[2][4][5][8]
Molecular Weight	147.20 g/mol	[2][4][5][8]
Appearance	White to off-white solid/powder	[1][2]
Melting Point	255-278 °C (decomposes)	[2][4]
Purity	≥95-99%	[1][4][8]
Storage Conditions	0-8°C	[1][2][4]

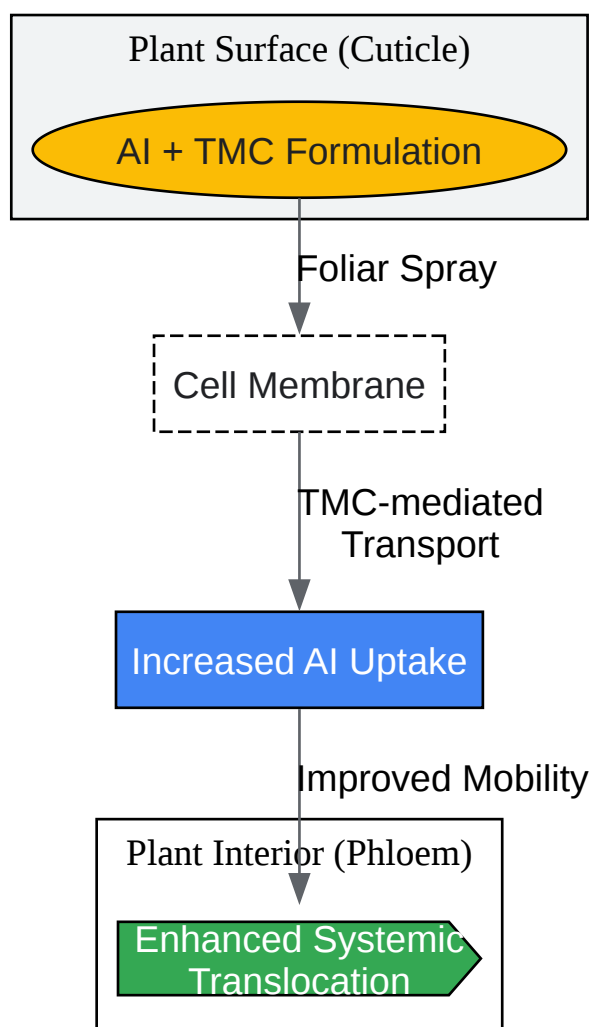
## 2. Core Applications & Mechanistic Hypotheses

The versatility of the TMC molecule, which combines a thiomorpholine ring with a carboxylic acid group, allows for its potential use in several key areas within agrochemical science.

### 2.1. As a Bio-enhancer and Formulation Adjuvant

One of the most promising applications of TMC is as an adjuvant to enhance the efficacy of existing pesticides and herbicides.[1][2][3] The proposed mechanism centers on improving the absorption and translocation of the active ingredient (AI) within the target plant or pest. The amino acid-like structure of TMC may facilitate its recognition and transport across biological membranes, carrying the associated AI along with it.

**Causality Behind the Hypothesis:** The presence of both a secondary amine and a carboxylic acid group gives TMC zwitterionic characteristics at physiological pH, potentially improving its solubility and interaction with plant cuticles and cell membranes. This could lead to enhanced uptake and systemic movement of the formulated AI.



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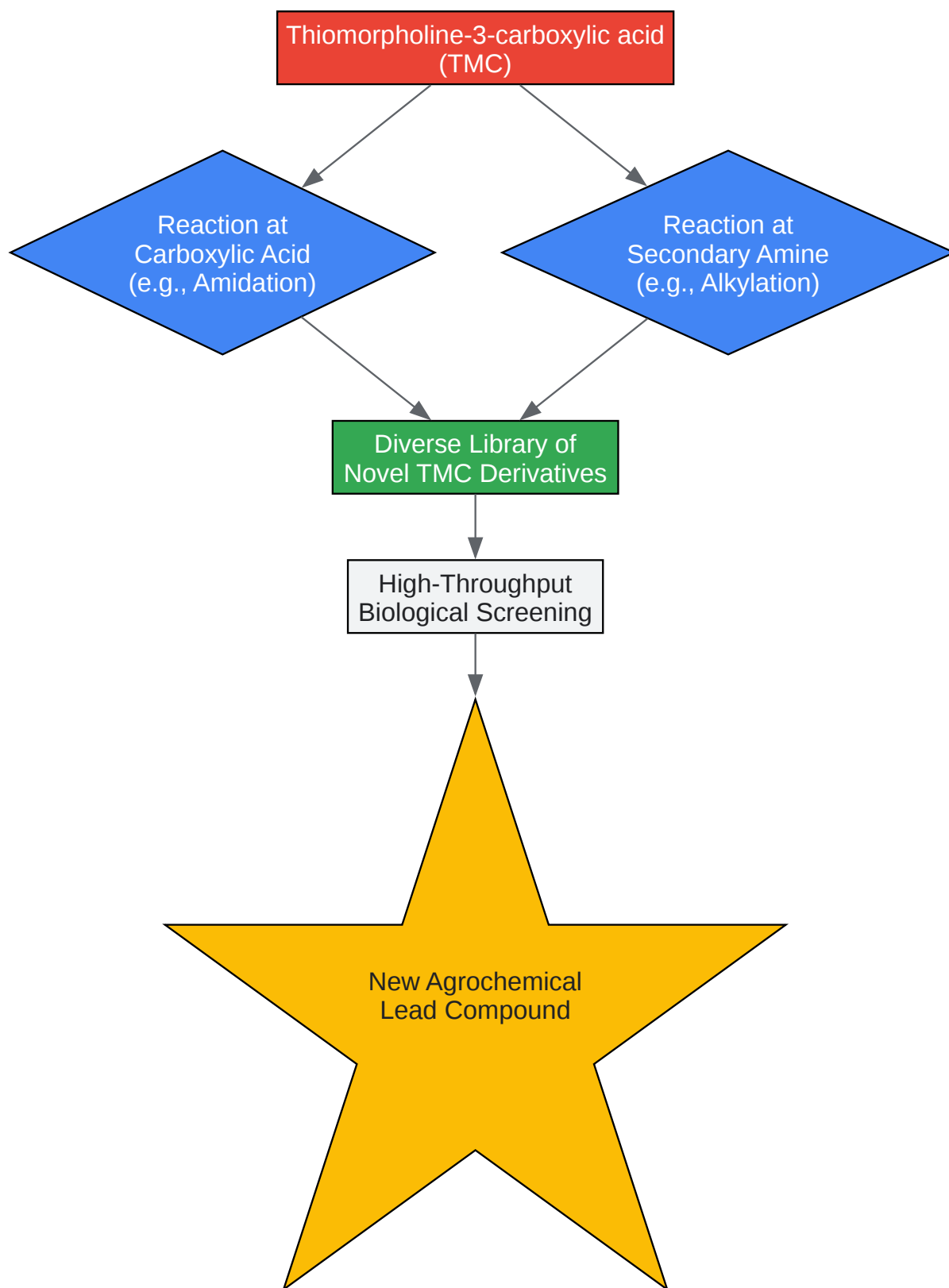
Caption: Proposed workflow for TMC as a bio-enhancer.

## 2.2. As a Precursor for Novel Active Ingredients

The thiomorpholine scaffold is a key structural motif in various biologically active compounds, including some agrochemicals.[10] TMC serves as a valuable chiral building block for the synthesis of new, more complex molecules with potential pesticidal, fungicidal, or herbicidal properties.[1][2][11]

**Causality Behind the Hypothesis:** The carboxylic acid and the secondary amine functionalities on the TMC ring are ideal handles for synthetic modification. They allow for the attachment of

various pharmacophores through amide bond formation, N-alkylation, or other coupling reactions, enabling the creation of diverse chemical libraries for high-throughput screening.



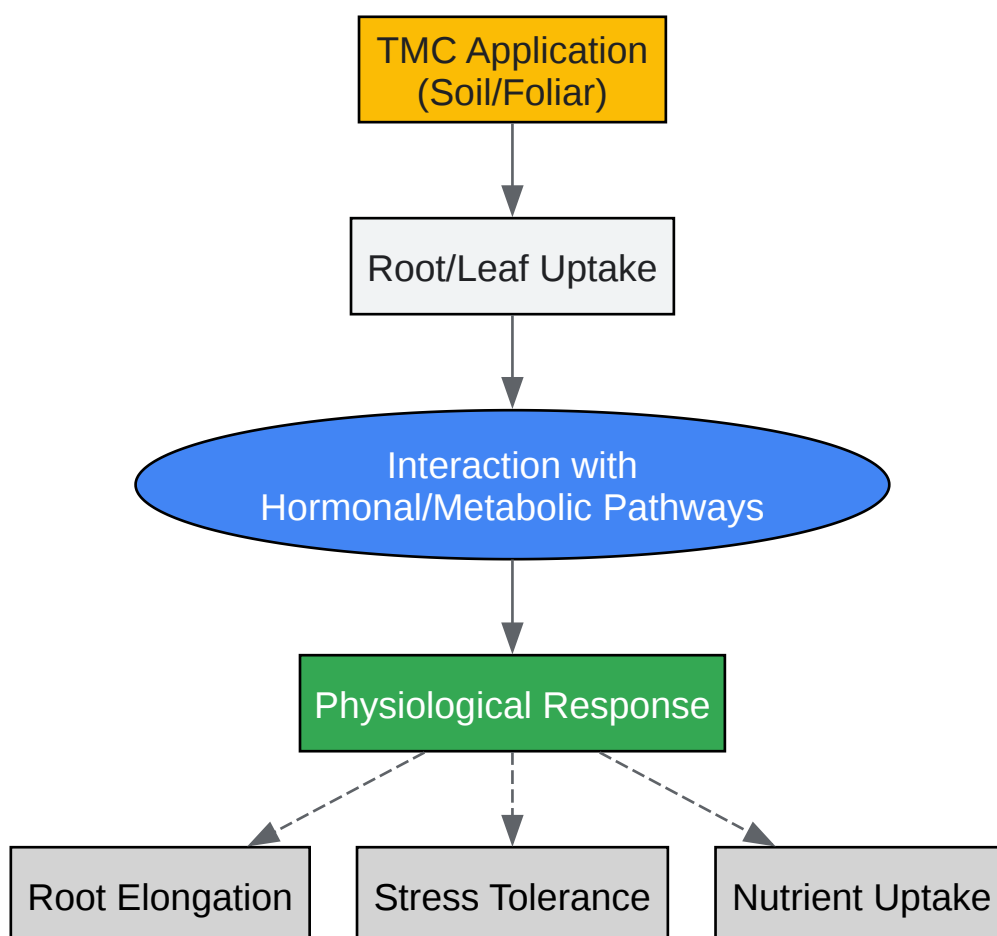
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Caption: Generalized synthetic pathway using TMC as a scaffold.

### 2.3. As a Potential Plant Growth Regulator (PGR)

Carboxylic acids and amino acids are integral to plant metabolism and signaling.[12][13] Given its structure as a cyclic amino acid analogue, TMC could potentially exhibit plant growth regulatory effects.[14] These effects could range from stimulating root growth to influencing flowering or stress responses.[15][16]

Causality Behind the Hypothesis: TMC may mimic natural plant hormones or amino acids, allowing it to interact with specific receptors or metabolic pathways.[13] For instance, it could influence auxin pathways, which are critical for cell elongation and root development, or act as a biostimulant by providing readily available nitrogen and sulfur.[12]



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